

Technical Support Center: Synthesis of 1-(3-Chloropropoxy)-2-fluorobenzene

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Compound of Interest

Compound Name: 1-(3-Chloropropoxy)-2-fluorobenzene

CAS No.: 71662-36-7

Cat. No.: B8816812

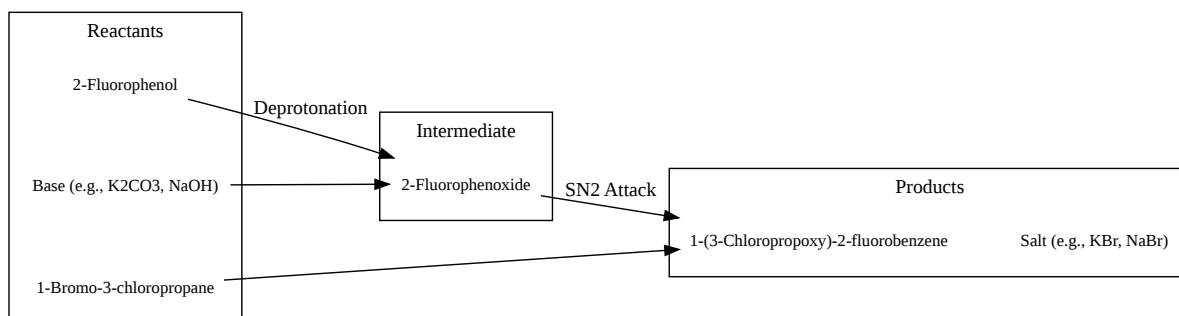
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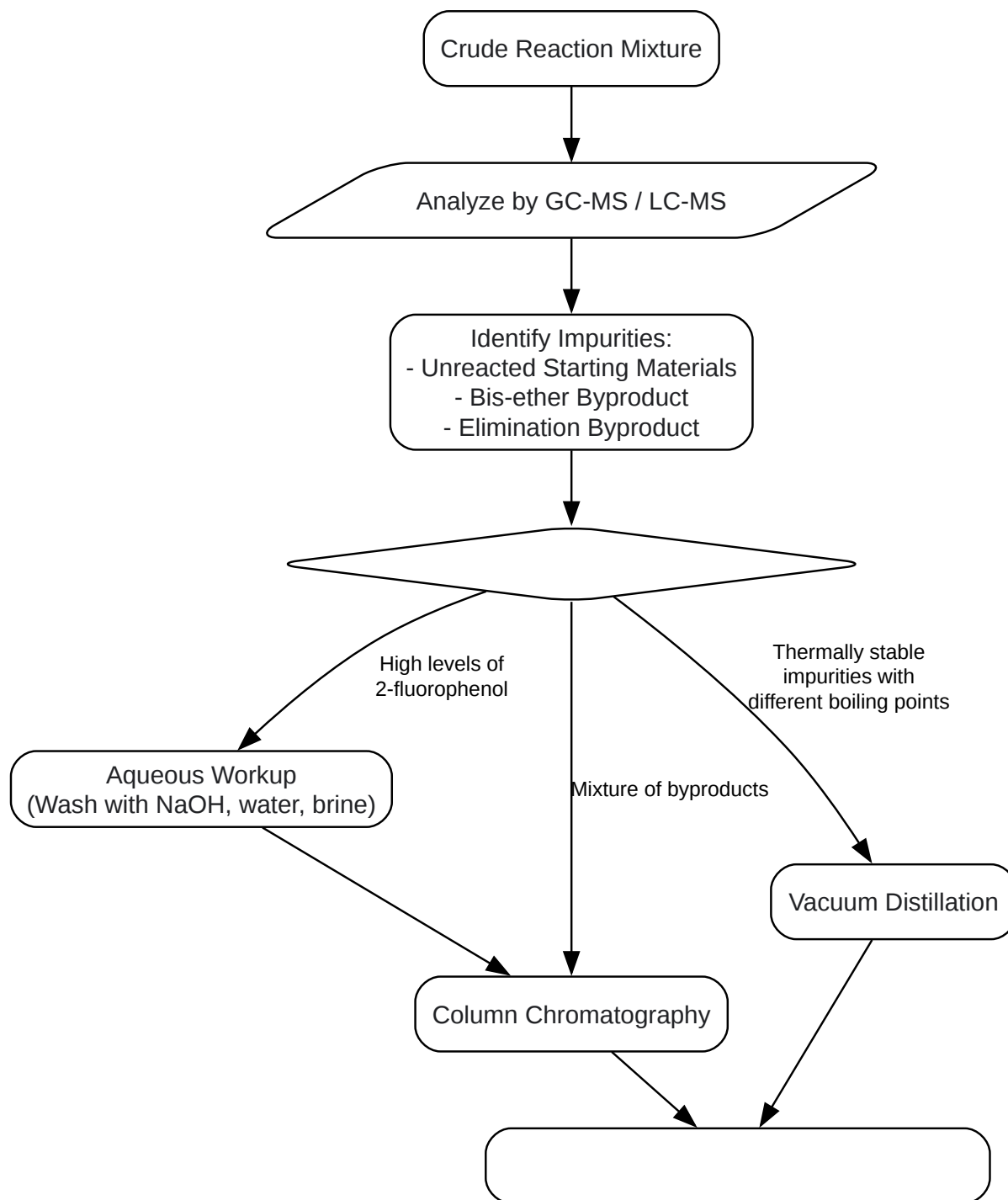
Welcome to the technical support center for the synthesis of **1-(3-chloropropoxy)-2-fluorobenzene**. This guide is designed for researchers, scientists, and drug development professionals to navigate the common challenges and impurities encountered during this synthetic procedure. Here, we provide in-depth troubleshooting guides and frequently asked questions (FAQs) to ensure the integrity and success of your experiments.

I. Reaction Overview: Williamson Ether Synthesis

The synthesis of **1-(3-chloropropoxy)-2-fluorobenzene** is typically achieved through a Williamson ether synthesis. This well-established reaction involves the nucleophilic substitution (SN2) of a halide by an alkoxide. In this specific case, 2-fluorophenol is deprotonated by a base to form the 2-fluorophenoxide ion, which then acts as a nucleophile, attacking the electrophilic carbon of 1-bromo-3-chloropropane.

Reaction Scheme:





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